

Z-DEVD-AMC: A Comprehensive Technical Guide to Safety and Experimental Use

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Compound of Interest

Compound Name: Z-Devd-amc

Cat. No.: B12407115

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety data sheet (SDS) information and detailed experimental protocols for **Z-DEVD-AMC** (N-Benzyloxycarbonyl-Asp(OMe)-Glu(OMe)-Val-Asp(OMe)-7-amido-4-methylcoumarin), a widely utilized fluorogenic substrate for caspase-3. The following sections detail the chemical's properties, safety and handling procedures, and its application in apoptosis research, presenting quantitative data in accessible tables and illustrating key processes with clear diagrams.

Section 1: Safety Data Sheet (SDS) Summary

Proper handling of **Z-DEVD-AMC** is crucial to ensure laboratory safety. The following information is summarized from the available Safety Data Sheet[1].

Hazard Identification and Precautionary Measures

While a specific hazard classification may not be established, it is recommended to handle **Z-DEVD-AMC** with the standard care afforded to all laboratory chemicals.

General Safety Precautions:

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust, fume, gas, mist, vapors, or spray. Use with adequate local exhaust ventilation.[1]

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including tight-sealing safety goggles, a face shield, and gloves.[\[1\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product. Wash contaminated clothing before reuse.[\[1\]](#)

First Aid Measures

In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If breathing is irregular or stopped, administer artificial respiration. Seek medical attention if symptoms persist. [1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Consult a physician. [1]

Spill and Disposal Procedures

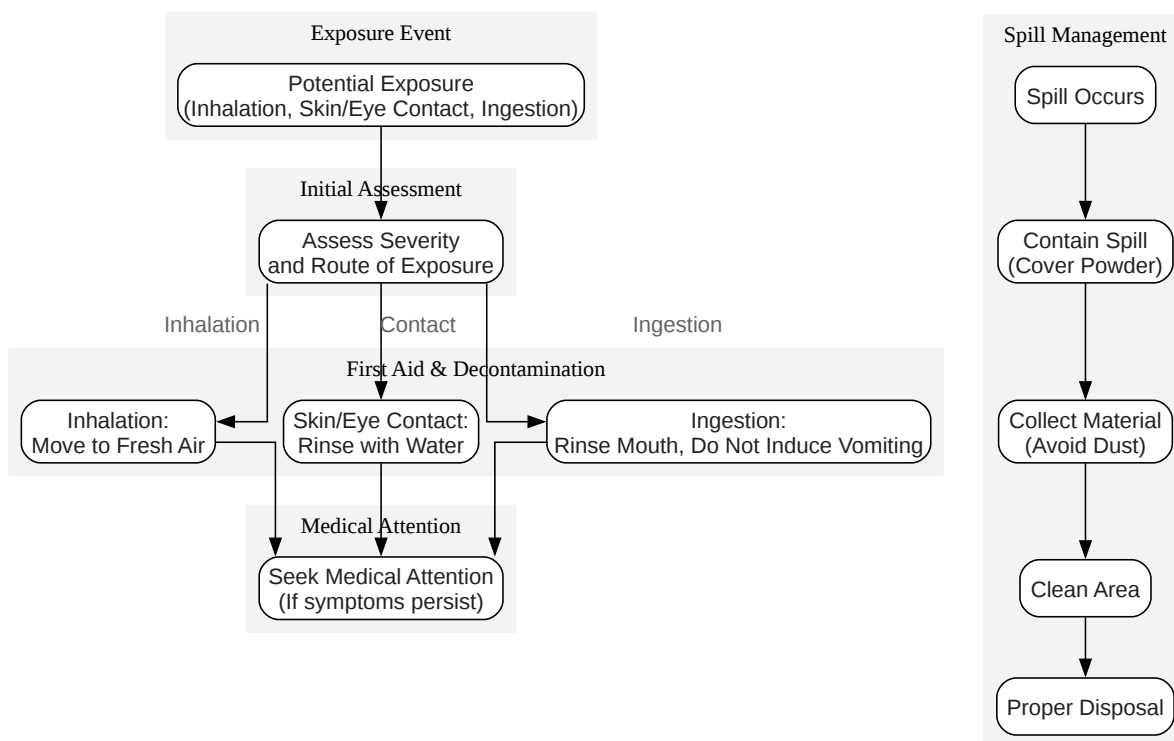
Spill Management:

- Use personal protective equipment.[\[1\]](#)
- For powder spills, cover with a plastic sheet to minimize spreading.[\[1\]](#)
- Mechanically take up the spill and place it in appropriate, labeled containers for disposal.[\[1\]](#)
- Avoid creating dust.[\[1\]](#)

- Clean the contaminated surface thoroughly.[1]

Disposal:

- Dispose of in accordance with local, state, and federal regulations.



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Hazard Identification and Response Workflow

Section 2: Physicochemical and Storage Information

Quantitative Data

Property	Value	Reference
Molecular Weight	767.74 g/mol	[2]
Excitation Wavelength	~342 nm	[3]
Emission Wavelength	~441 nm (for cleaved AMC)	[3]
Purity	99.55%	[2]

Storage and Stability

Proper storage is essential to maintain the integrity of **Z-DEVD-AMC**.

Condition	Duration	Recommendations	Reference
Lyophilized Powder	-	Store at -20°C.	[3]
Stock Solution (in DMSO)	1 month	Store at -20°C. Aliquot to avoid repeated freeze-thaw cycles.	[2]
Stock Solution (in DMSO)	6 months	Store at -80°C. Aliquot to avoid repeated freeze-thaw cycles.	[2][4]

Note: The product should be protected from light.[5]

Section 3: Experimental Protocols and Applications

Z-DEVD-AMC is a highly selective fluorogenic substrate for caspase-3, a key executioner caspase in the apoptotic pathway. Cleavage of the substrate by caspase-3 releases the fluorescent 7-amino-4-methylcoumarin (AMC) group, which can be quantified to measure enzyme activity.

Preparation of Reagents

10 mM **Z-DEVD-AMC** Stock Solution:

- To prepare a 10 mM stock solution, dissolve 5 mg of **Z-DEVD-AMC** in 651.3 μ L of dimethyl sulfoxide (DMSO).[6]

1 M Dithiothreitol (DTT) Stock Solution:

- Prepare a 1 M DTT stock solution in deionized water.

5X Reaction Buffer:

- A typical 5X reaction buffer may contain 50 mM PIPES (pH 7.4), 10 mM EDTA, and 0.5% CHAPS.[3]

1X Cell Lysis Buffer:

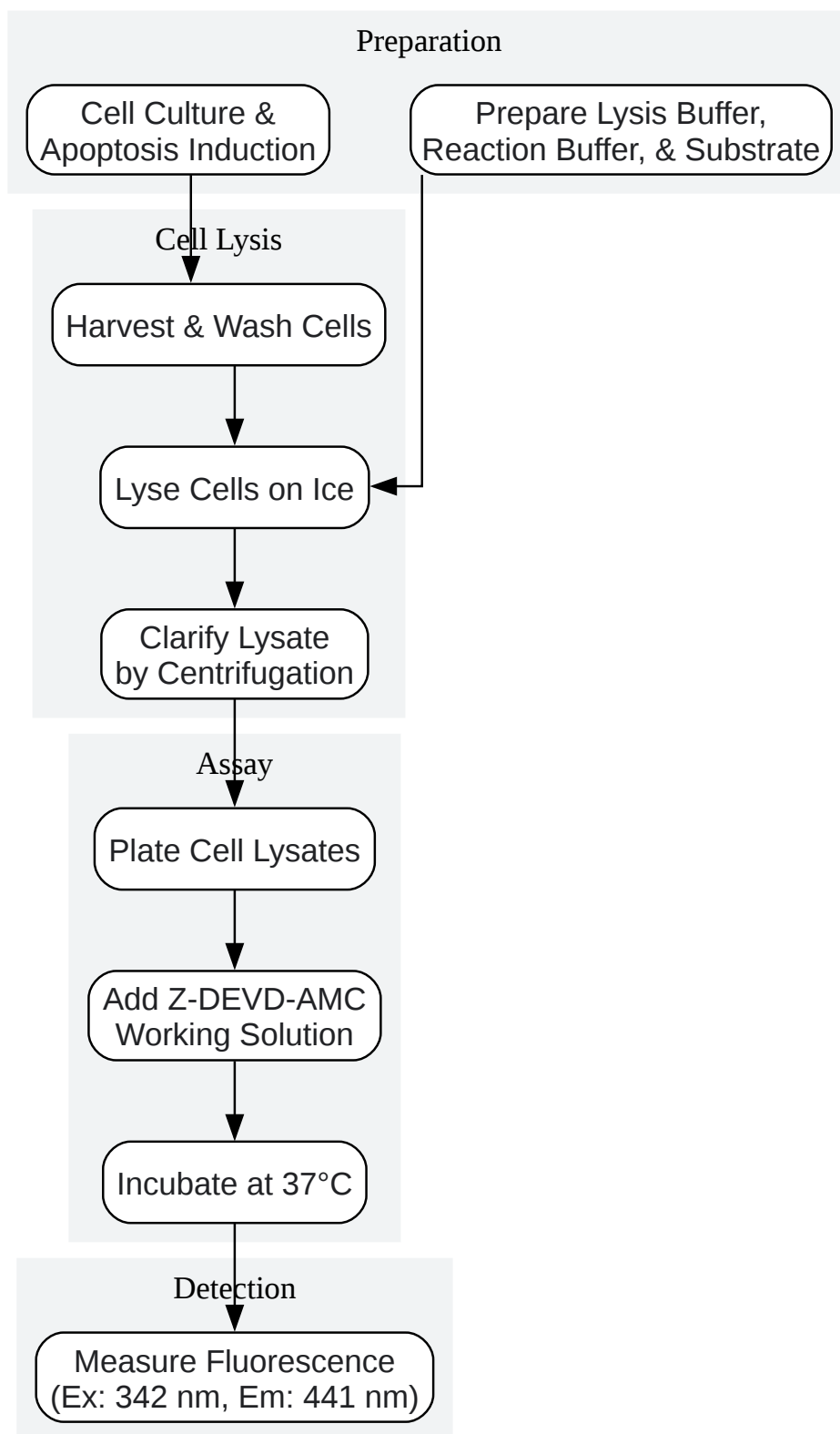
- A common lysis buffer consists of 200 mM TRIS (pH 7.5), 2 M NaCl, 20 mM EDTA, and 0.2% TRITON™ X-100.[3]

Caspase-3 Activity Assay in Cell Lysates

This protocol is adapted from standard methodologies for measuring caspase-3 activity in apoptotic cell extracts.[3]

- Cell Culture and Induction of Apoptosis: Culture cells to the desired density and induce apoptosis using the chosen experimental treatment. A negative control of untreated cells should be included.
- Cell Lysis:
 - Harvest cells by centrifugation.
 - Wash the cell pellet with ice-cold PBS.
 - Resuspend the cells in 1X Cell Lysis Buffer and incubate on ice for 10 minutes.
 - Centrifuge the lysate at high speed to pellet cellular debris.

- Collect the supernatant containing the protein extract.
- Assay Setup:
 - Prepare a 2X Reaction Buffer by diluting the 5X stock and adding DTT to a final concentration of 10 mM.
 - In a 96-well microplate, add 50 µL of cell lysate to each well.
 - Prepare a 2X substrate working solution by diluting the 10 mM **Z-DEVD-AMC** stock solution to 200 µM in the 2X Reaction Buffer.[\[3\]](#)
- Enzymatic Reaction:
 - Add 50 µL of the 2X substrate working solution to each well containing the cell lysate.[\[3\]](#)
 - Incubate the plate at 37°C for 1-2 hours, protected from light.
- Fluorescence Measurement:
 - Measure the fluorescence intensity using a fluorescence microplate reader with an excitation wavelength of approximately 342 nm and an emission wavelength of approximately 441 nm.[\[3\]](#)

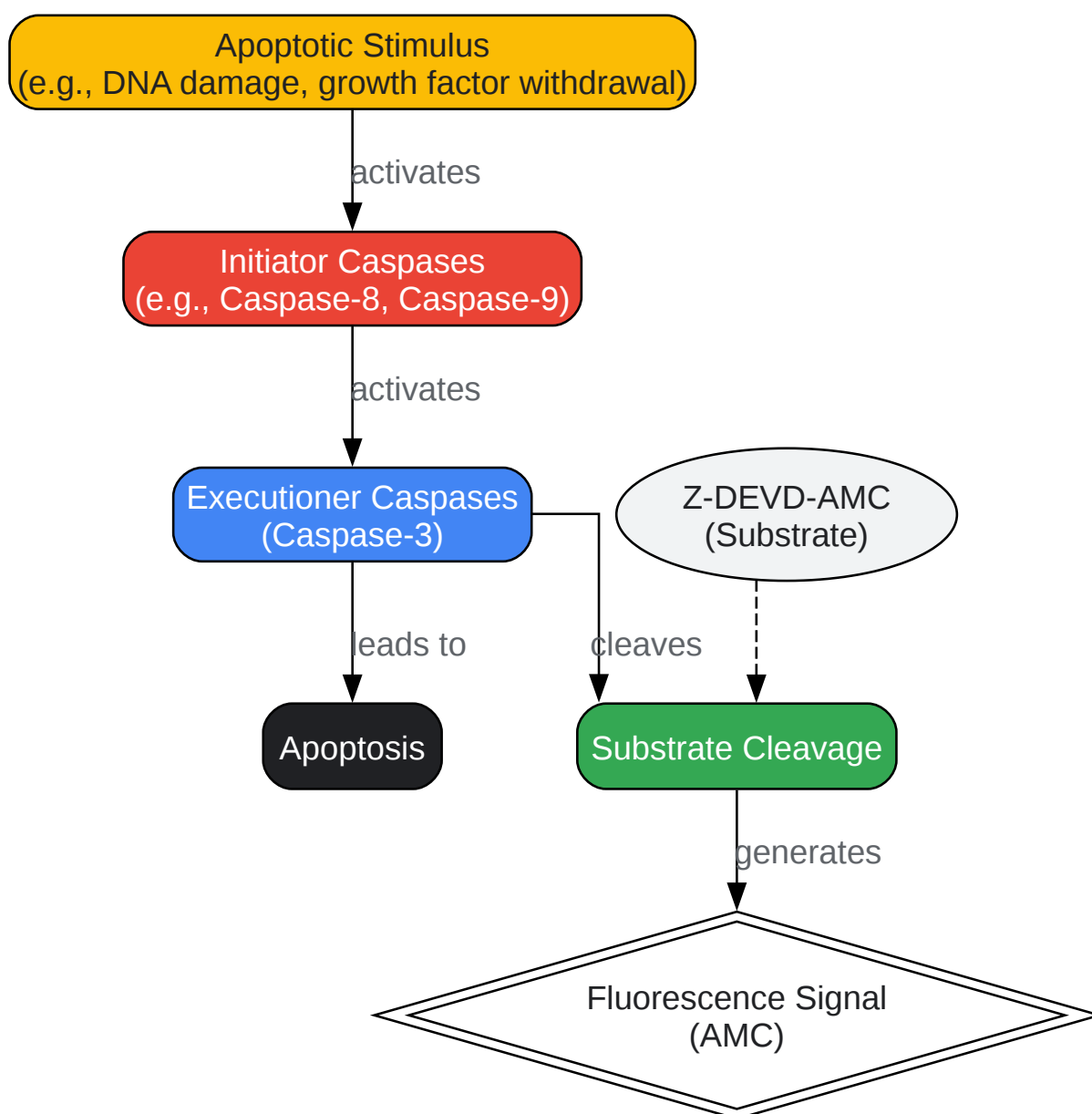


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Caspase-3 Activity Assay Workflow

Apoptotic Signaling Pathway Involving Caspase-3

The activation of caspase-3 is a central event in the apoptotic cascade. Various intrinsic and extrinsic signals can converge on the activation of initiator caspases (e.g., caspase-8 and caspase-9), which in turn cleave and activate executioner caspases like caspase-3. Activated caspase-3 then cleaves a multitude of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis.



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Simplified Apoptotic Signaling Pathway

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